

Safe Handling and Disposal of Coniferaldehyde: A Comprehensive Guide

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Compound of Interest

Compound Name: Coniferaldehyde

Cat. No.: B191438

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This guide provides essential safety and logistical information for the handling and disposal of **Coniferaldehyde** (CAS 458-36-6), a valuable compound in various research and development applications. Adherence to these procedures is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

Coniferaldehyde is classified as an irritant and requires careful handling to avoid exposure. The primary hazards are outlined in the Globally Harmonized System (GHS) classifications.

Table 1: GHS Hazard Classifications for **Coniferaldehyde**[\[1\]](#)

Hazard Class	Hazard Statement
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Category 3)	H335: May cause respiratory irritation

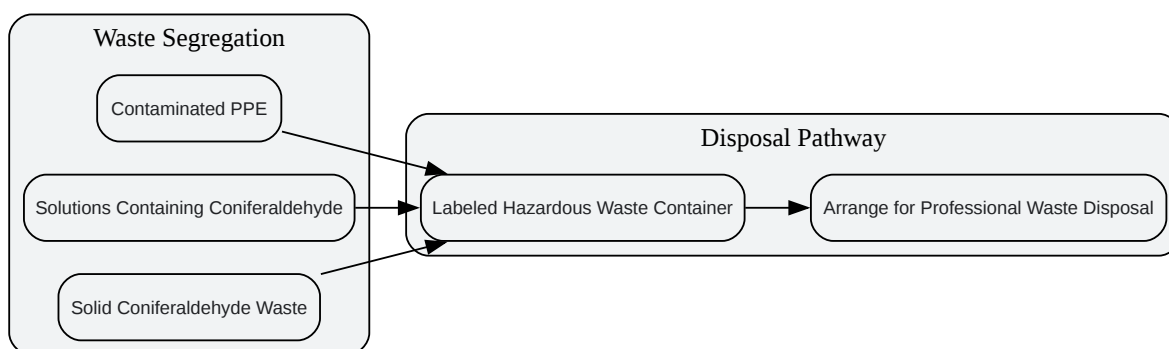
Due to these hazards, appropriate Personal Protective Equipment (PPE) is mandatory when handling **Coniferaldehyde**. The following table summarizes the required PPE.

Table 2: Recommended Personal Protective Equipment (PPE) for **Coniferaldehyde**

Body Part	Required PPE	Rationale
Hands	Chemical-resistant gloves (Butyl or Neoprene recommended).[2][3]	To prevent skin contact and irritation.[1]
Eyes/Face	Safety glasses with side shields and a face shield.[4]	To protect against splashes and eye irritation.[1]
Body	Laboratory coat.	To protect skin and clothing from contamination.
Respiratory	Use in a well-ventilated area or a chemical fume hood.[5]	To prevent inhalation and respiratory tract irritation.[1]

Step-by-Step Operational Plan for Handling Coniferaldehyde

This section provides a procedural workflow for safely handling **Coniferaldehyde** in a laboratory setting.



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